

Application Notes & Protocols: Castalagin

Extraction and Purification from Chestnut Wood

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Castalagin

Cat. No.: B1583131

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **Castalagin** is a prominent ellagitannin found in chestnut wood (*Castanea sativa*), a type of hydrolyzable tannin.[1][2] It is a diastereomer of vescalagin and, together, they are the most abundant ellagitannins in chestnut wood.[1][3] **Castalagin** and its related compounds are of significant interest to researchers due to their various biological activities, including antioxidant, anticarcinogenic, and antimicrobial properties.[3][4] Furthermore, **castalagin** has been identified as a dual inhibitor of PARP1 and DNA topoisomerase II, highlighting its potential in cancer chemotherapy.[5][6] These application notes provide detailed protocols for the extraction and purification of **castalagin** from chestnut wood for research and drug development purposes.

I. Extraction of Castalagin from Chestnut Wood

The extraction of **castalagin** from chestnut wood can be achieved through several methods, ranging from conventional solvent extraction to more advanced, sustainable techniques. The choice of method often depends on the desired scale, yield, purity, and available equipment.

A. Hot Water Extraction (Green Method)

Hot water extraction is a simple, environmentally friendly, and effective method for obtaining tannins from chestnut wood.[2]

Protocol:

- Preparation of Chestnut Wood:
 - Obtain chestnut wood chips or sawdust. For laboratory scale, a particle size of approximately 1 mm is suitable, while for larger scales, chips of 2-3 cm can be used.[\[7\]](#)
 - Ensure the wood is dry before extraction.
- Extraction Procedure (Laboratory Scale):
 - Weigh 100 g of chestnut wood chips.[\[8\]](#)
 - Place the wood chips in a suitable vessel and add distilled water at a wood-to-water ratio of 1:10 or 1:15 (w/v).[\[8\]](#)
 - Heat the mixture to 100°C while stirring continuously.[\[2\]](#)[\[8\]](#)
 - Maintain the extraction for a total of 90 minutes.[\[8\]](#)
 - After extraction, separate the solid wood material from the liquid extract by filtration.
 - The resulting aqueous solution is the crude **castalagin** extract.
- Scale-Up Considerations:
 - For semi-industrial scale, an autoclave can be used with a pressure of 1.5-2 bar to maintain the temperature at 100°C.[\[8\]](#)

B. Subcritical Water Extraction (Advanced Green Method)

Subcritical water extraction, also known as pressurized hot water extraction, offers a sustainable and efficient alternative, yielding high tannin recovery.[\[3\]](#)[\[9\]](#)

Protocol:

- Preparation of Chestnut Wood:

- Use finely milled chestnut wood sawdust (approx. 1 mm) for optimal extraction.[\[7\]](#)
- Sequential Extraction Procedure:
 - Step 1 (Tannin-Rich Fraction):
 - Place the chestnut wood powder in a microwave-assisted subcritical water extraction system.
 - Perform the first extraction at 100°C for 10 minutes. This step recovers approximately 88% of the tannins.[\[3\]](#)[\[9\]](#)
 - Collect the extract.
 - Step 2 (Monomeric Polyphenol-Rich Fraction):
 - Re-extract the same wood material at 150°C for 15 minutes. This second step recovers a fraction richer in monomeric polyphenols.[\[3\]](#)
- Post-Extraction:
 - Cool down the extracts and filter to remove solid residues.
 - The extract from Step 1 is enriched in hydrolyzable tannins, including **castalagin**.

C. Solvent-Based Extraction Methods

Organic solvents, often mixed with water, can also be used for extraction. Acetone-water mixtures have been shown to be particularly effective.[\[10\]](#)

Protocol (Ultrasonic Extraction):

- Preparation of Chestnut Wood:
 - Use dried and powdered chestnut wood.
- Extraction Procedure:

- Suspend the wood powder in a solvent system. An acetone-water mixture (e.g., 70% acetone) is highly effective for ellagitannin recovery.[\[10\]](#)
- Place the suspension in an ultrasonic bath.
- Perform the extraction at a controlled temperature, for example, 40°C.[\[10\]](#)
- After extraction, centrifuge the mixture to pellet the wood solids and decant the supernatant.
- The supernatant is the crude extract.

Summary of Extraction Methods and Yields

Extraction Method	Solvent	Temperature (°C)	Key Parameters	Reported Yield/Observation	Reference
Hot Water Extraction	Water	100	Wood-to-water ratio: 1:10 to 1:15	Total tannins: 19.6-25.6% of dry extract	[2]
Subcritical Water	Water	100 (Step 1)	Sequential extraction, 10 min	Recovers ~88% of tannins in the first step	[3] [9]
Ultrasonic Extraction	Acetone + Water	40	-	Highest recovery of castalagin with Acetone + H ₂ O	[10]
Supercritical CO ₂	CO ₂ + (Acetone + Water)	40	Co-solvent system	Highest recovery of castalagin (34.66 mg/g)	[10]
Soxhlet Extraction	Acetone + Water	Boiling point	-	High yield of castalagin	[10]

II. Purification of Castalagin

The crude extracts obtained from the above methods contain a mixture of compounds. Further purification is necessary to isolate **castalagin**.

A. Membrane Filtration

Membrane filtration is a scalable technology used to fractionate the crude extract based on molecular size.[\[3\]](#)[\[9\]](#)

Protocol:

- Ultrafiltration (UF):
 - Pass the crude aqueous extract through an ultrafiltration membrane system. This step is effective for separating high molecular weight tannins from smaller molecules like monomeric polyphenols.
 - The retentate (the fraction retained by the membrane) will be enriched in tannins, including **castalagin**.
- Nanofiltration (NF):
 - Further process the UF retentate or the initial crude extract using a nanofiltration membrane.
 - Nanofiltration can further concentrate the tannin fraction. One study achieved over 98% tannin content in the concentrated fraction.[\[3\]](#)[\[9\]](#)
- Final Product Preparation:
 - The purified and concentrated tannin solution can be lyophilized or spray-dried to obtain a stable powder.[\[3\]](#)

B. Chromatographic Purification (General Protocol)

For obtaining high-purity **castalagin** for analytical standards or specific bioassays, chromatographic methods are employed.

Protocol:

- Column Chromatography:
 - Stationary Phase: Use a reversed-phase silica gel (e.g., C18) column, which is suitable for separating polar compounds like tannins.
 - Mobile Phase: Employ a gradient elution system. A common system consists of two solvents:
 - Solvent A: Water with a small amount of acid (e.g., 0.05% formic acid) to improve peak shape.[\[11\]](#)
 - Solvent B: Acetonitrile or methanol.[\[11\]](#)
 - Elution: Start with a high concentration of Solvent A and gradually increase the concentration of Solvent B to elute compounds with increasing hydrophobicity.
 - Fraction Collection: Collect fractions as they elute from the column.
- Fraction Analysis:
 - Analyze the collected fractions using High-Performance Liquid Chromatography (HPLC) to identify those containing **castalagin**.
- Final Purification:
 - Pool the **castalagin**-rich fractions and remove the solvent under reduced pressure (e.g., using a rotary evaporator).
 - The resulting solid can be further purified by re-crystallization or lyophilization to yield high-purity **castalagin**.

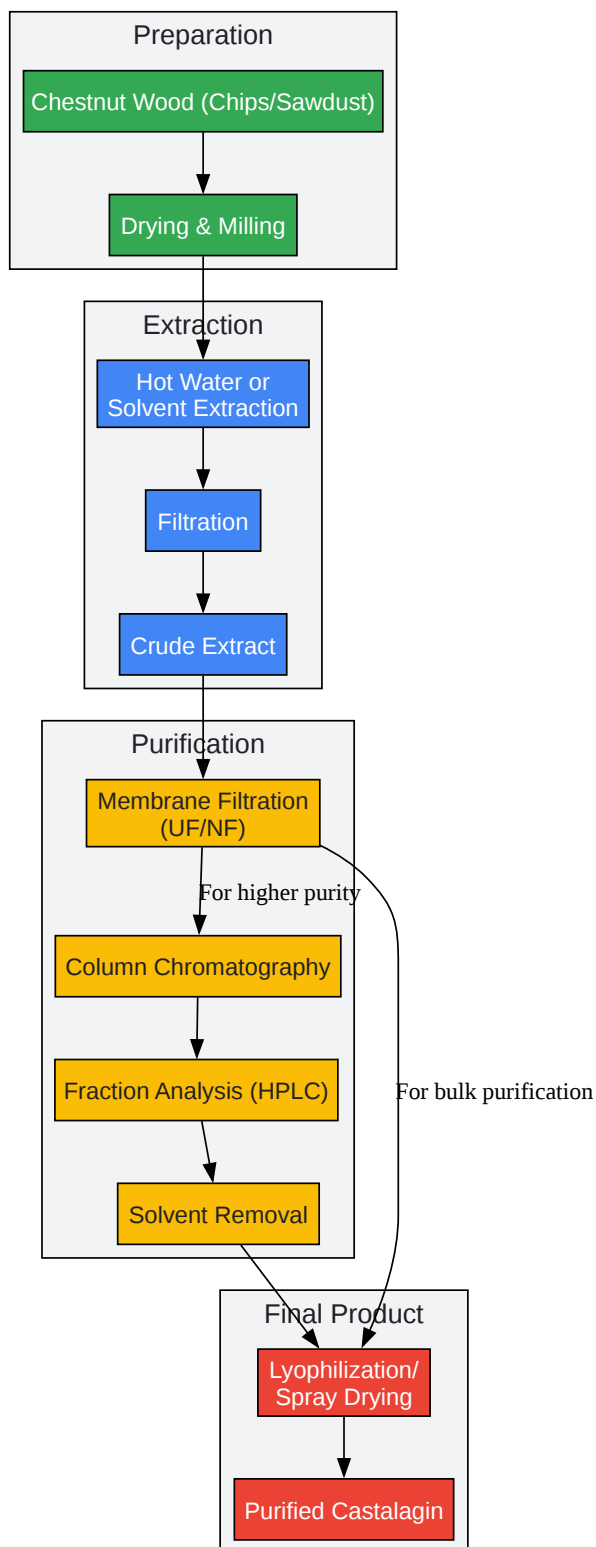
III. Quantification and Characterization

The concentration and purity of **castalagin** in the extracts and purified fractions are typically determined using the following analytical techniques:

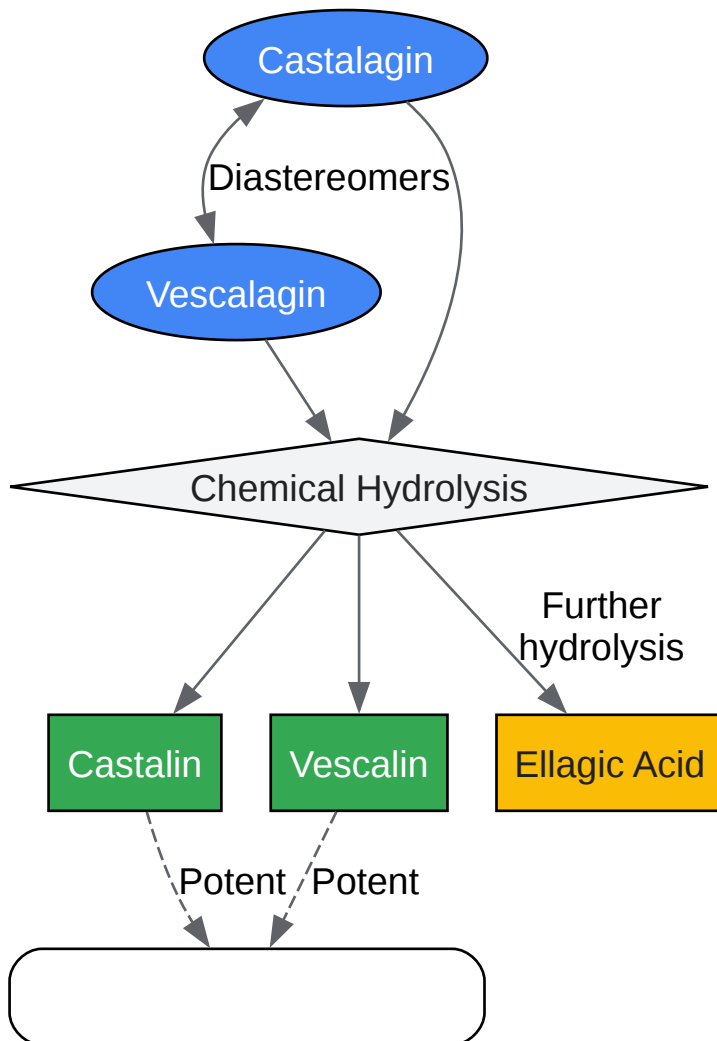
- High-Performance Liquid Chromatography with Diode Array Detector (HPLC-DAD): This is the standard method for quantifying **castalagin**. A C18 column is commonly used, and detection is typically performed at around 280 nm.[\[12\]](#)[\[13\]](#)
- Liquid Chromatography-Mass Spectrometry (LC-MS): This technique is used for the identification and confirmation of **castalagin** based on its mass-to-charge ratio.[\[3\]](#)[\[7\]](#)

IV. Visualized Workflows and Relationships

General Workflow for Castalagin Extraction and Purification



Chemical Relationships of Castalagin



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- To cite this document: BenchChem. [Application Notes & Protocols: Castalagin Extraction and Purification from Chestnut Wood]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583131#castalagin-extraction-and-purification-from-chestnut-wood]

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